Spectroscopic and Synthetic Profile of (Z)-NMac1: A Technical Overview

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Compound of Interest

Compound Name:	*(Z)-NMac1*
Cat. No.:	*B15606855*

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This guide provides an in-depth look at the spectroscopic and synthetic data for **(Z)-NMac1**, a small molecule of interest in metastasis research. The information is tailored for researchers, scientists, and professionals in the field of drug development, presenting key data in a structured and accessible format.

Spectroscopic Data

The following tables summarize the nuclear magnetic resonance (NMR) and high-resolution mass spectrometry (HRMS) data for **(Z)-NMac1**.

^{1}H NMR Spectroscopic Data for (Z)-NMac1

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Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Number of Protons	Assignment
6.88 – 6.75	m	4H	Aromatic protons	
6.67	d	8.4	1H	Aromatic proton
6.57	d	1.6	1H	Aromatic proton
6.34	d	12.0	1H	Olefinic proton
5.67 – 5.63	m	2H	Olefinic protons	
5.58	dd	12.0, 10.0	1H	Olefinic proton
3.89	s	3H	OCH_3	
3.87	s	3H	OCH_3	
3.86	s	3H	OCH_3	
3.81	s	3H	OCH_3	
3.25 – 3.19	m	1H	Cyclohexene proton	
2.71 – 2.65	m	1H	Cyclohexene proton	
2.22 – 2.15	m	2H	Cyclohexene protons	
2.12 – 2.05	m	2H	Cyclohexene protons	

^{13}C NMR Spectroscopic Data for (Z)-NMac1

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Chemical Shift (δ) ppm	Assignment
149.0	Aromatic C-O
148.9	Aromatic C-O
148.1	Aromatic C-O
147.6	Aromatic C-O
137.2	Aromatic C
131.0	Olefinic C
130.6	Olefinic C
129.8	Aromatic C
128.8	Olefinic C
127.3	Olefinic C
120.3	Aromatic C-H
119.5	Aromatic C-H
112.0	Aromatic C-H
111.1	Aromatic C-H
110.9	Aromatic C-H
108.7	Aromatic C-H
55.9	OCH_3
55.8	OCH_3
43.1	Cyclohexene C-H
41.8	Cyclohexene C-H
30.1	Cyclohexene CH_2
29.7	Cyclohexene CH_2

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High-Resolution Mass Spectrometry (HRMS) Data for (Z)-NMac1

Ion	Technique	Calculated m/z	Found m/z
$[M]^+$	FAB	380.1988	380.1985

Experimental Protocols

The following sections detail the methodologies used for the synthesis and spectroscopic analysis of **(Z)-NMac1**.

Synthesis of (Z)-NMac1

The synthesis of **(Z)-NMac1** was achieved through a two-step process starting from aldehyde 7, proceeding through a vinyl iodide intermediate 14.[1] The final product, **(Z)-NMac1** (4), was obtained in a 90% yield from the vinyl iodide intermediate.[1]

Step 1: Synthesis of Vinyl Iodide (14) To a solution of aldehyde 7 in dichloromethane (CH_2Cl_2), iodine (I_2), triphenylphosphine (PPh_3), and imidazole were added. The reaction mixture was stirred at room temperature for 2 hours.

Step 2: Synthesis of **(Z)-NMac1** (4) The vinyl iodide 14 was reacted with 3,4-dimethoxyphenylboronic acid in the presence of tetrakis(triphenylphosphine)palladium(0) ($Pd(PPh_3)_4$) and potassium carbonate (K_2CO_3). The reaction was carried out in a solvent mixture of toluene, ethanol (EtOH), and water at 80 °C for 2 hours.

NMR Spectroscopy

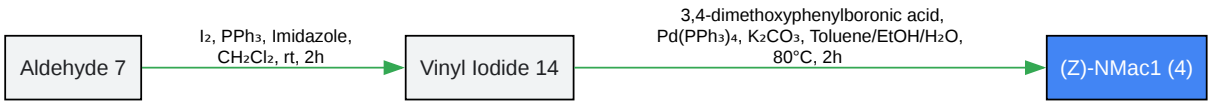
^1H and ^{13}C NMR spectra were recorded on a Bruker AVANCE 400 spectrometer. Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

Mass Spectrometry

High-resolution mass spectra were recorded on a JEOL JMS-700 mass spectrometer using Fast Atom Bombardment (FAB) as the ionization technique.

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Synthetic Pathway of (Z)-NMac1



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Caption: Synthetic route to **(Z)-NMac1**.

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References

- 1. aacrjournals.org [aacrjournals.org]
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